

Technical Safety Analysis: Potassium Fluorotantalates (I)

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Compound of Interest

Compound Name: Potassium hexafluorotantalate

CAS No.: 20137-53-5

Cat. No.: B3040435

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Executive Summary & Nomenclature Clarification

Critical Distinction: In the context of drug development and materials science, "**Potassium Hexafluorotantalate**" is often a nomenclature ambiguity. The commercially dominant species used in tantalum metallurgy and fluoride chemistry is Potassium Heptafluorotantalate (, CAS 16924-00-8).[1][2][3]

True **Potassium Hexafluorotantalate** (

) exists primarily in high-concentration hydrofluoric acid environments.[4] However, upon exposure to moisture or physiological pH, both species behave similarly: they are potent fluoride sources that hydrolyze to release Hydrofluoric Acid (HF).

This guide analyzes the safety profile of the Potassium Fluorotantalate family, using

as the primary toxicological proxy due to its prevalence, while addressing the specific stoichiometry of the hexa- variant.

Property	Potassium Heptafluorotantalate (Standard)	Potassium Hexafluorotantalate (Variant)
Formula		
CAS Number	16924-00-8	Rare/Situational
Primary Hazard	Acute Toxicity & HF Release	Acute Toxicity & HF Release
State	White Crystalline Solid	White Crystalline Solid

Physicochemical Profile & Stability

Understanding the stability of

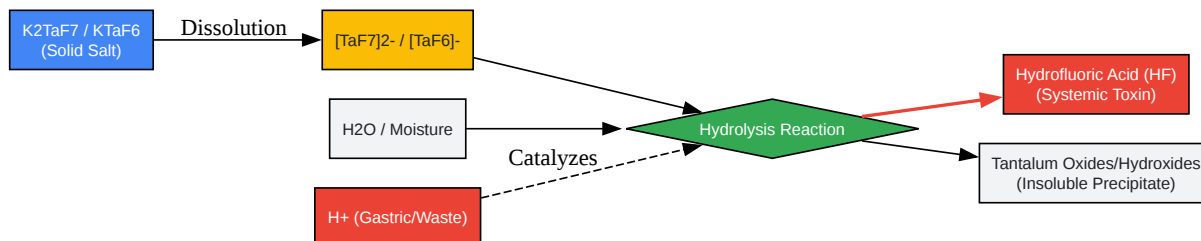
is the first line of defense. Unlike stable alkali salts (e.g., NaCl), fluorotantalates are coordination complexes that are susceptible to hydrolysis.

Hydrolysis Mechanism

The primary safety concern is not the salt itself, but its reaction with water. In the presence of moisture or gastric acid (pH < 2), the complex anion destabilizes.

The Hydrolytic Cascade:

- **Dissociation:** The salt dissolves, releasing potassium ions and the fluorotantalate anion.
- **Acid Hydrolysis:** In acidic environments (stomach), the fluoride ligands are protonated.
- **HF Release:** This releases free Hydrofluoric Acid (HF), which is systemically toxic.



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Figure 1: The hydrolysis pathway of fluorotantalates. Note that the generation of HF is the critical toxicological event.[5]

Quantitative Physical Data

Parameter	Value (Approx for)	Relevance to Safety
Appearance	White needles/powder	Can be mistaken for benign salts.[5]
Melting Point	~720°C (Decomposes)	High thermal stability, but releases /HF fumes if overheated.[5]
Density	4.56 g/mL	Heavy dust; settles quickly but poses inhalation risk if aerosolized.[5]
Solubility	Soluble in hot water; hydrolyzes.[5]	Do not wash spills with hot water; increases HF vapor pressure.

Hazard Characterization (GHS)

Based on authoritative data for the fluorotantalate family (CAS 16924-00-8), the following GHS classifications apply.

Signal Word:DANGER

- H301: Toxic if swallowed.[6]
- H311: Toxic in contact with skin.
- H331: Toxic if inhaled.
- H314/H318: Causes severe skin burns and eye damage (due to HF formation).
- H335: May cause respiratory irritation.[6][7]

The "Hidden" Fluoride Hazard

Standard SDSs often list "Irritation" but fail to emphasize Systemic Fluorosis.

- Mechanism: Fluoride ions () released from the tantalum complex penetrate tissue deeply.
- Calcium Scavenging:
binds with serum calcium () to form insoluble .
- Result: Hypocalcemia (low blood calcium), leading to tetany, cardiac arrhythmia, and potential cardiac arrest.

Occupational Hygiene & Exposure Control

Expert Insight: Standard nitrile gloves are often insufficient for prolonged exposure to fluoride-releasing salts in solution.

Personal Protective Equipment (PPE) Matrix

Component	Recommendation	Technical Rationale
Gloves	Neoprene or Double-layered Nitrile (Thick)	Fluoride ions can permeate thin nitrile over time.[5] Neoprene offers superior resistance to HF byproducts.
Respiratory	P3 / N100 HEPA Filter	Dust is heavy and toxic.[5] If acid is present, a Type B (Inorganic Gas) cartridge is required to capture HF vapors.
Eye/Face	Tight-sealing Goggles + Face Shield	Dust is corrosive to the cornea. [5] Safety glasses are insufficient due to potential for airborne particulate entry.
Clothing	Tyvek® or chemically resistant apron	Prevent skin contact.[5] Fluoride absorption is transdermal.

Engineering Controls

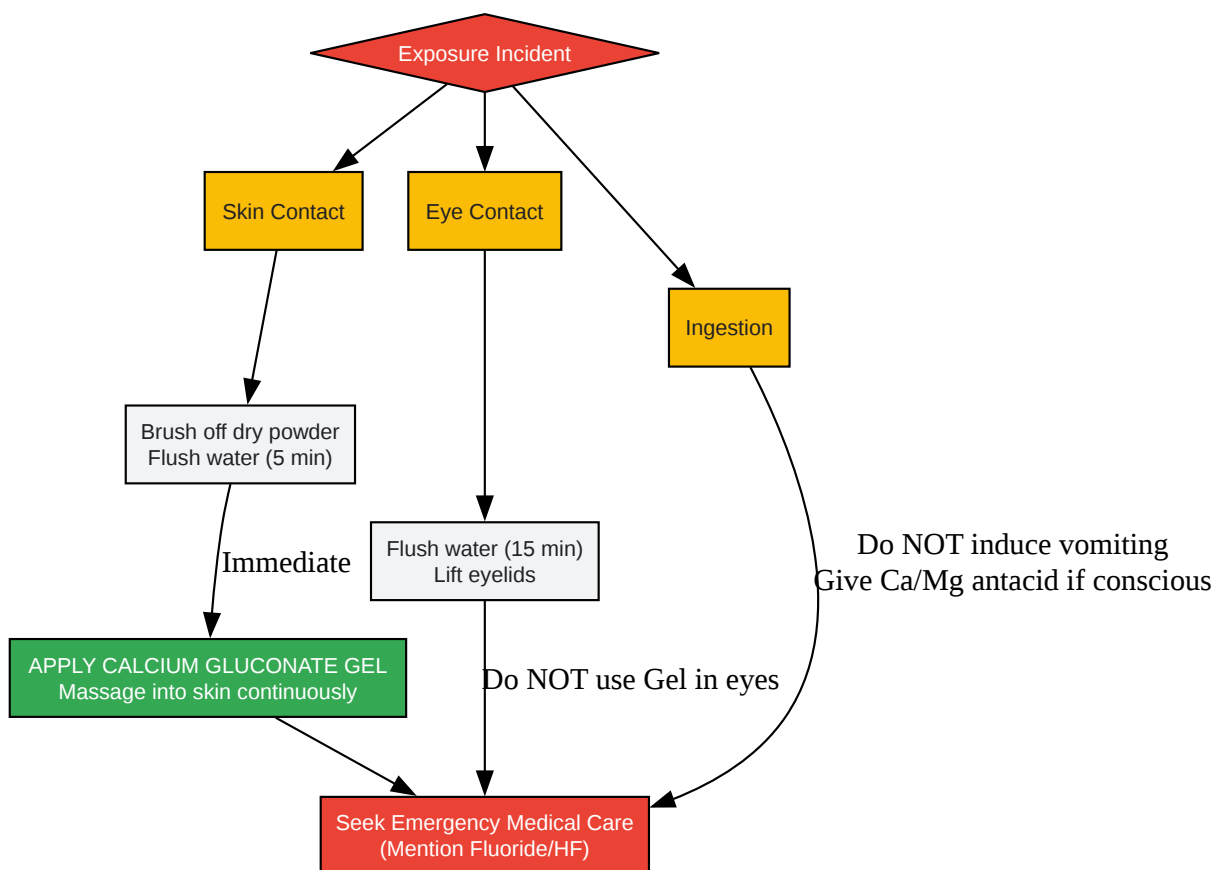
- Local Exhaust Ventilation (LEV): Mandatory. Velocity at face > 100 fpm.
- No Glassware for Solutions: If dissolving in acid, use PTFE (Teflon) or Polypropylene containers. HF attacks glass, leading to vessel failure.

Emergency Response Protocols

Self-Validating Protocol: The presence of Calcium Gluconate gel is the "Go/No-Go" check for working with this compound. If the gel is not physically present on the bench, the experiment must not proceed.

First Aid Decision Tree

Immediate action is required to prevent deep tissue necrosis and systemic toxicity.



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Figure 2: Emergency response workflow. Note the specific requirement for Calcium Gluconate on skin exposures.[5]

Spill Management

- Evacuate: Clear the area of non-essential personnel.
- PPE: Don full PPE (Neoprene gloves, respirator).
- Neutralization: Do not use water initially (spreads the fluoride). Cover spill with a mixture of Soda Ash (

-) and Slaked Lime (
-).
- Why Lime? The Calcium binds the Fluoride (
 -), rendering it insoluble and less toxic.
- Disposal: Collect as hazardous chemical waste (Toxic/Inorganic).

Toxicological Mechanisms

The toxicity of **Potassium Hexafluorotantalate** is biphasic:

- Tantalum Toxicity: Generally low, but tantalum compounds can cause pneumoconiosis upon chronic inhalation.
- Fluoride Toxicity (Acute): The dominant hazard.
 - LD50 (Oral, Rat): ~110 mg/kg (Data for
 -).[4]
 - Target Organs: Bones (fluorosis), Kidneys (nephrotoxicity), Heart (electrolyte imbalance).

In Drug Development: If this compound is used as a precursor for tantalum-based nanoparticles or contrast agents, researchers must ensure complete removal of fluoride ions from the final product. Residual fluoride is highly cytotoxic and will confound cell viability assays.

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